

CAS number 27022-97-5 properties and structure

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Compound of Interest

Compound Name: 2,5-Dimethyl-3-nitrobenzoic acid

Cat. No.: B1585228

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An In-Depth Technical Guide to **2,5-Dimethyl-3-nitrobenzoic Acid** (CAS Number: 27022-97-5)

Introduction

2,5-Dimethyl-3-nitrobenzoic acid, identified by the CAS number 27022-97-5, is a specialized aromatic carboxylic acid. Its molecular framework is distinguished by a benzoic acid core functionalized with two methyl groups and a nitro group. This substitution pattern imparts specific chemical properties that make it a valuable intermediate in various synthetic applications. This guide offers a comprehensive overview of its structure, properties, synthesis, and applications, tailored for professionals in chemical research and drug development.

Chemical Structure and Identification

The structural arrangement of **2,5-Dimethyl-3-nitrobenzoic acid**, with a nitro group positioned meta to the carboxylic acid and flanked by methyl groups, is key to its reactivity and utility.

Caption: Molecular structure of **2,5-Dimethyl-3-nitrobenzoic acid**.

Table 1: Chemical Identifiers for CAS 27022-97-5

Identifier	Value
IUPAC Name	2,5-dimethyl-3-nitrobenzoic acid[1]
CAS Number	27022-97-5[1][2]
Molecular Formula	C ₉ H ₉ NO ₄ [1][2][3][4][5]
Molecular Weight	195.17 g/mol [1][2][3]
Canonical SMILES	CC1=CC(=C(C(=C1)--INVALID-LINK-- [O-])C)C(=O)O[2][3]
InChI	InChI=1S/C9H9NO4/c1-5-3-7(9(11)12)6(2)8(4-5)10(13)14/h3-4H,1-2H3,(H,11,12)[2]
InChIKey	CXGZFDGAQVAGHA-UHFFFAOYSA-N[5]
Synonyms	Benzoic acid, 2,5-dimethyl-3-nitro-[1]

Physicochemical Properties

The physical and chemical characteristics of **2,5-Dimethyl-3-nitrobenzoic acid** are summarized below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Table 2: Physicochemical Data for **2,5-Dimethyl-3-nitrobenzoic Acid**

Property	Value	Source(s)
Appearance	Not specified, though related compounds are often powders.	[6]
Boiling Point	352.6 °C at 760 mmHg	[3][4]
Flash Point	156 °C	[3][4]
Density	1.333 g/cm ³	[4]
pKa (Predicted)	3.10 ± 0.20	[2]
Storage Temperature	10°C - 25°C	[3]

Synthesis and Reactivity

Synthetic Pathways

While specific, detailed synthetic protocols for **2,5-Dimethyl-3-nitrobenzoic acid** are not readily available in the provided search results, its structure suggests plausible synthetic routes based on established organic chemistry principles for analogous compounds. A likely approach involves two key steps:

- Nitration of 2,5-dimethylbenzoic acid: This would be a direct method, though it may produce a mixture of isomers requiring purification.
- Oxidation of 2,5-dimethylnitrobenzene: This route offers regiochemical control if the corresponding nitro-xylene is readily available. A patent for a similar compound, 2-methyl-3-nitrobenzoic acid, describes the oxidation of 3-nitro-o-xylene using oxygen in the presence of a catalyst^[7]. A similar process could likely be adapted.

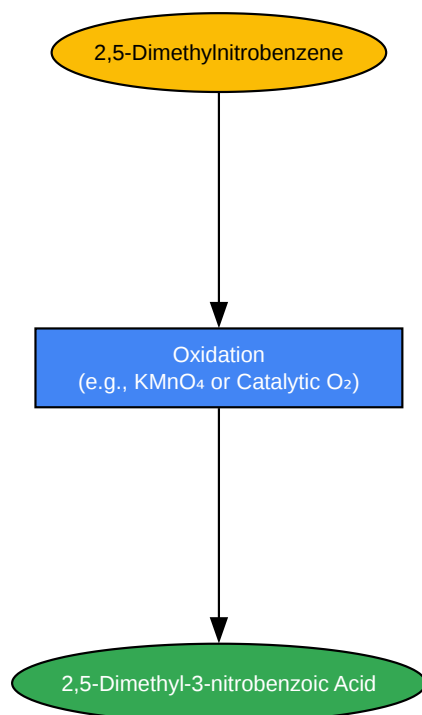


Figure 2: Plausible Synthesis Workflow

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Caption: A potential synthetic route to **2,5-Dimethyl-3-nitrobenzoic acid**.

Chemical Reactivity

The reactivity of **2,5-Dimethyl-3-nitrobenzoic acid** is governed by its three functional groups:

- **Carboxylic Acid Group:** This group can undergo standard reactions such as esterification, conversion to an acyl chloride, and amide bond formation. These transformations are fundamental for incorporating the molecule into larger, more complex structures.
- **Nitro Group:** The nitro group is strongly electron-withdrawing, which increases the acidity of the carboxylic acid. It can also be reduced to an amine group (-NH₂), which then opens up a wide range of further derivatization possibilities, including diazotization and subsequent reactions to introduce other functionalities.
- **Aromatic Ring:** The benzene ring is activated by the methyl groups and deactivated by the nitro and carboxyl groups towards electrophilic substitution. The positions for substitution will be directed by the combined electronic effects of these groups.

Applications in Research and Industry

2,5-Dimethyl-3-nitrobenzoic acid is primarily utilized as a versatile building block in organic synthesis.^[3] Its applications span several areas of chemical research and development:

- **Pharmaceutical Synthesis:** It serves as an important intermediate in the synthesis of pharmaceuticals.^[3] The presence of multiple functional groups allows for the construction of complex molecular scaffolds that are often required for biological activity.
- **Fine and Specialty Chemicals:** This compound is used in the preparation of high-quality fine chemicals.^[3]
- **Dye Industry:** Nitroaromatic compounds are precursors in the synthesis of various dyes and pigments.^[8] The nitro group can be reduced to an amino group, which is a common step in the production of azo dyes. One supplier notes its application in the manufacturing of dyes.^[9]

Safety and Handling

Based on available safety data, **2,5-Dimethyl-3-nitrobenzoic acid** is classified as a hazardous substance. Proper handling and personal protective equipment are essential.

Table 3: Hazard and Precautionary Information

Category	Codes	Description
Hazard Statements	H315	Causes skin irritation.[3]
H319	Causes serious eye irritation. [3]	
H335	May cause respiratory irritation.[3]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P280	Wear protective gloves/eye protection/face protection.[3]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

It is crucial to consult the full Safety Data Sheet (SDS) before handling this chemical.[6] To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[6]

Conclusion

2,5-Dimethyl-3-nitrobenzoic acid (CAS 27022-97-5) is a valuable chemical intermediate with a unique substitution pattern that provides a versatile platform for synthetic chemistry. Its utility in the pharmaceutical and dye industries underscores its importance as a building block for more complex molecules. A thorough understanding of its properties, reactivity, and safety precautions is essential for its effective and safe use in a research and development setting.

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